

Application Note: Preparation of PFI-90 Stock Solution with DMSO

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Compound of Interest

Compound Name: PFI-90
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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, handling, and storage of a **PFI-90** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent.

Introduction

PFI-90 is a selective inhibitor of the histone demethylase KDM3B, which plays a critical role in gene expression by altering histone methylation states.[1][2][3] It has been identified as an agent that disrupts the oncogenic activity of PAX3-FOXO1 in fusion-positive rhabdomyosarcoma (FP-RMS).[1] Accurate and consistent preparation of **PFI-90** stock solutions is crucial for obtaining reproducible results in downstream biological assays. This protocol outlines the necessary steps to prepare a concentrated stock solution of **PFI-90** in DMSO, which can then be diluted to working concentrations for various experimental applications.

Physicochemical Properties and Storage

PFI-90 is typically supplied as a white to beige powder.[1] Key properties and storage recommendations are summarized below.

Table 1: **PFI-90** Properties and Recommended Storage

Property	Value
CAS Number	53995-62-3[1][2][4]
Molecular Formula	C ₁₁ H ₁₀ N ₄ O[2][3][4]
Molecular Weight	214.22 g/mol [1][2][3][4]
Solubility in DMSO	Varies by supplier; reported values range from 2 mg/mL to 100 mg/mL.[1][3][4] Sonication may be required for higher concentrations.[3][4]
Storage of Powder	Store at -20°C for up to 3 years.[3][4]
Storage of Stock Solution	Store in aliquots at -80°C for up to 1 year or at -20°C for up to 1 month.[3][4] Avoid repeated freeze-thaw cycles.

Experimental Protocol

This protocol provides a method for preparing a 10 mM stock solution of **PFI-90** in DMSO. The same principle can be applied to prepare other concentrations, provided they do not exceed the compound's solubility limit.

Required Materials and Equipment

- **PFI-90** powder (CAS: 53995-62-3)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Sonicator (bath or probe type)
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Calculation of Reagents

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM **PFI-90** Stock Solution:

- Mass (mg) = 10 mM x 1 mL x 214.22 g/mol / 1000
- Mass (mg) = 2.14 mg

Table 2: Mass of **PFI-90** Required for Common Stock Concentrations

Desired Stock Concentration	Volume of DMSO	Mass of PFI-90 Required
10 mM	1 mL	2.14 mg
20 mM	1 mL	4.28 mg
50 mM	1 mL	10.71 mg
10 mM	5 mL	10.71 mg

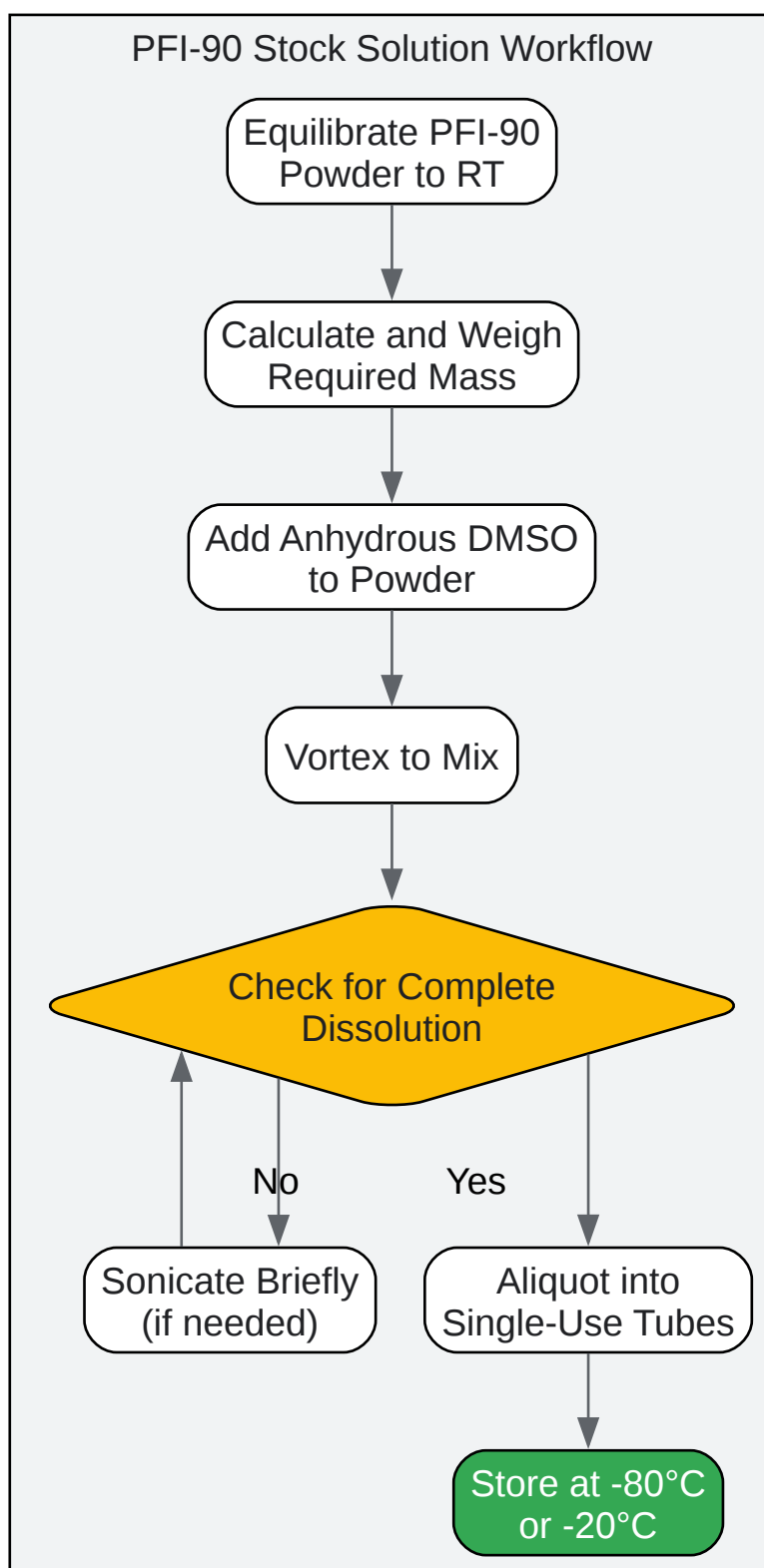
Step-by-Step Procedure

- Preparation: Before opening, allow the vial of **PFI-90** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the compound.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the calculated amount of **PFI-90** powder (e.g., 2.14 mg for 1 mL of 10 mM stock) and add it to the tube.

- Solvent Addition: Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the **PFI-90** powder.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (If Necessary): If the compound does not fully dissolve with vortexing, sonicate the solution.^{[3][4]} A brief sonication in a water bath (5-10 minutes) is typically sufficient. Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting: To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).^{[3][4]}

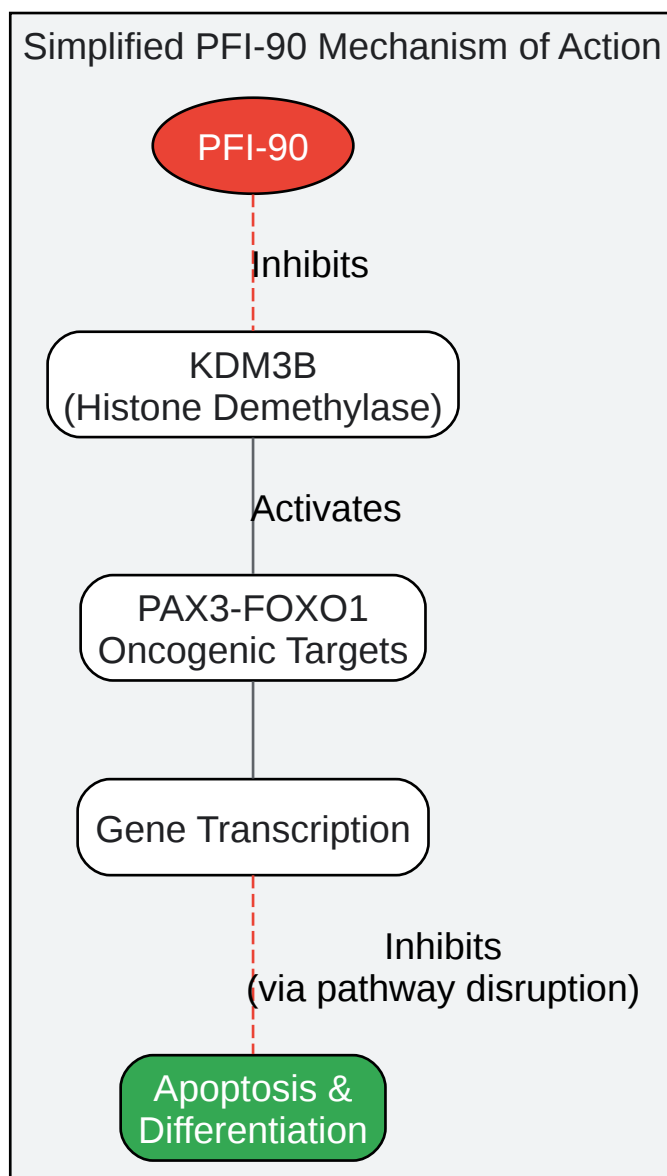
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the **PFI-90** stock solution and the simplified signaling pathway it inhibits.



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Caption: Workflow for **PFI-90** Stock Solution Preparation.



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Caption: **PFI-90** Inhibition of the KDM3B Pathway.

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